

Essential Safety and Handling of Nooglutil in a Research Environment

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Compound of Interest

Compound Name: Nooglutil

Cat. No.: B1679844

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount, especially when handling novel compounds like **Nooglutil**. As a nootropic agent with a limited public record of its full toxicological profile, it is crucial to handle **Nooglutil** with a comprehensive safety and disposal plan. This guide provides essential, immediate safety and logistical information, including operational and disposal protocols, to foster a culture of safety and build trust in laboratory practices.

Physicochemical Data

A summary of the known physicochemical properties of **Nooglutil** is presented below. This information is critical for understanding its behavior and for conducting a thorough risk assessment.

Property	Value
IUPAC Name	(2S)-2-[(5-hydroxypyridine-3-carbonyl)amino]pentanedioic acid
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₆
Molecular Weight	268.22 g/mol
CAS Number	112193-35-8

Personal Protective Equipment (PPE)

Given the absence of a specific Safety Data Sheet (SDS) for **Nooglutil**, it must be handled as a substance with unknown toxicity. The following PPE is mandatory to minimize exposure.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with nitrile gloves.	Provides a robust barrier against potential dermal absorption. For chemicals with unknown toxicity, double gloving is a standard precautionary measure.
Eye Protection	Chemical splash goggles.	Protects against accidental splashes of solutions containing Nooglutil.
Body Protection	A buttoned, long-sleeved laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	A dust mask or respirator (e.g., N95) should be used when handling the powder form to avoid inhalation.	Minimizes the risk of respiratory tract irritation or other systemic effects from inhaling the compound.

Experimental Protocols: Safe Handling and Disposal

Adherence to strict operational and disposal plans is essential for the safe management of **Nooglutil** in the laboratory.

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling **Nooglutil**, ensure that the designated workspace (preferably a chemical fume hood) is clean and uncluttered. All necessary PPE must be donned correctly.
- Weighing and Solution Preparation:
 - Handle the solid form of **Nooglutil** in a chemical fume hood to minimize inhalation risk.
 - Use appropriate tools (e.g., spatula, weighing paper) to handle the powder.

- When preparing solutions, add the solvent to the **Nooglutil** powder slowly to avoid splashing.
- Experimental Use:
 - Clearly label all containers with the name of the compound, concentration, date, and your initials.
 - Keep containers sealed when not in use.
- Post-Experiment:
 - Decontaminate the work area with an appropriate cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination: outer gloves, lab coat, inner gloves, eye protection, and finally, respiratory protection.
 - Wash hands thoroughly with soap and water after removing PPE.

Disposal Plan

The disposal of **Nooglutil** and any contaminated materials must be handled with care, following institutional and regulatory guidelines for chemical waste.

- Waste Segregation:
 - Solid Waste: Unused **Nooglutil** powder and any materials grossly contaminated with the solid (e.g., weighing paper, contaminated gloves) should be collected in a designated, labeled hazardous waste container.
 - Liquid Waste: Solutions containing **Nooglutil** should be collected in a separate, labeled hazardous liquid waste container. Do not pour down the drain.
 - Sharps: Any sharps (e.g., needles, pipette tips) that have come into contact with **Nooglutil** should be disposed of in a designated sharps container for chemical waste.
- Waste Disposal:

- All waste containers must be sealed and stored in a designated satellite accumulation area.
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department. As an investigational drug with unknown environmental impact, incineration is the recommended disposal method.^{[1][2]}

Mandatory Visualizations

The following diagrams illustrate the key safety and handling workflows for **Nooglutil**.

Caption: Workflow for the safe handling of **Nooglutil**.

Caption: Mandatory PPE for handling **Nooglutil**.

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References

- 1. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 2. rxdestroyer.com [rxdestroyer.com]
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